

Poliumoside: A Technical Guide to its Solubility and Stability Characteristics

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Compound of Interest

Compound Name: Poliumoside

Cat. No.: B1254255

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Poliumoside is a phenylethanoid glycoside that has garnered significant interest within the scientific community for its diverse biological activities, including antioxidant, anti-inflammatory, and neuroprotective properties.[1] As with any compound intended for pharmaceutical development, a thorough understanding of its physicochemical properties is paramount. This technical guide provides an in-depth overview of the solubility and stability characteristics of **Poliumoside**, offering crucial data and methodologies for researchers and drug development professionals.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C35H46O19	[2]
Molecular Weight	770.73 g/mol	[2]
Appearance	Solid	ApexBio
Storage	-20°C	ApexBio

Solubility Profile

The solubility of **Poliumoside**, like other phenylethanoid glycosides, is largely dictated by its polar nature, attributed to the multiple hydroxyl groups and glycosidic linkages in its structure. [3][4][5] It is generally soluble in polar solvents and has limited solubility in non-polar organic solvents.

Quantitative Solubility Data

Quantitative solubility data for **Poliumoside** is crucial for formulation development, analytical method development, and in vitro assay design. The following table summarizes the available quantitative solubility data for **Poliumoside**.

Solvent	Solubility	Method	Reference
Dimethyl Sulfoxide (DMSO)	100 mg/mL (requires sonication)	-	[6]
Ethanol	50 mg/mL (requires sonication)	-	[6]
Water	50 mg/mL (requires sonication)	-	[6]
10% DMSO in Saline	≥ 2.5 mg/mL	Formulation	[6]
10% DMSO in 20% SBE-β-CD in Saline	≥ 2.5 mg/mL	Formulation	[6]
10% DMSO in Corn Oil	≥ 2.5 mg/mL	Formulation	[6]

Note: The solubility in formulated vehicles indicates the potential for achieving higher concentrations for in vivo studies.

Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.^{[7][8][9][10][11]}

Objective: To determine the saturation solubility of **Poliumoside** in a given solvent.

Materials:

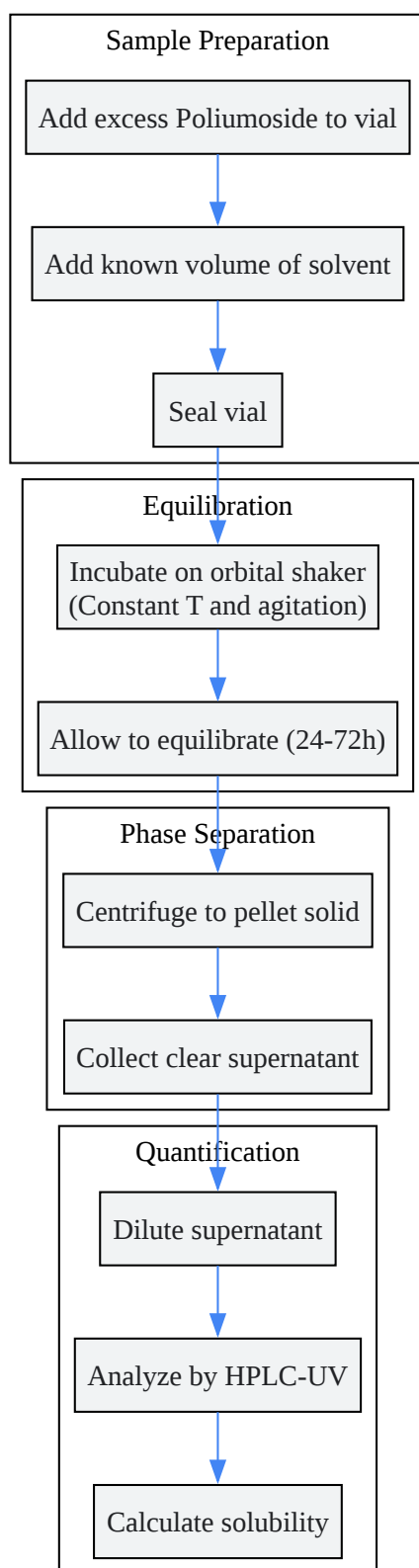
- **Poliumoside**
- Selected solvent (e.g., methanol, ethanol, water, acetone, ethyl acetate)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- HPLC-UV or other suitable quantitative analytical method

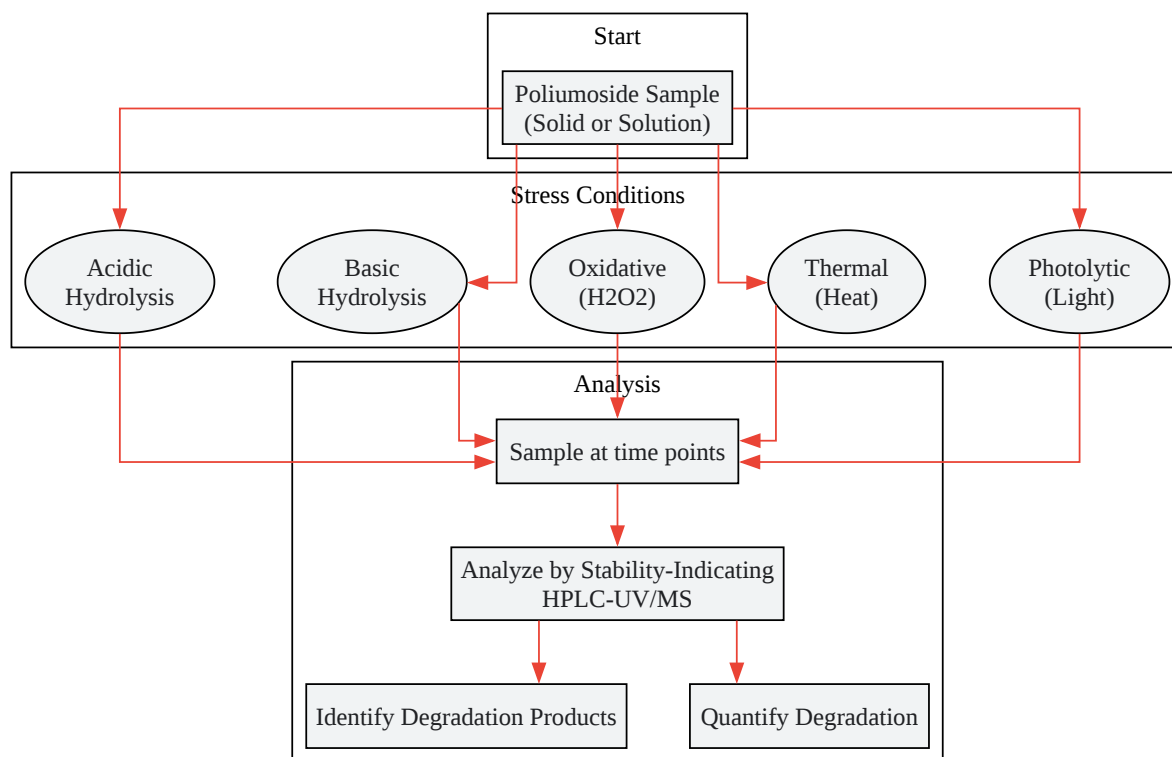
Procedure:

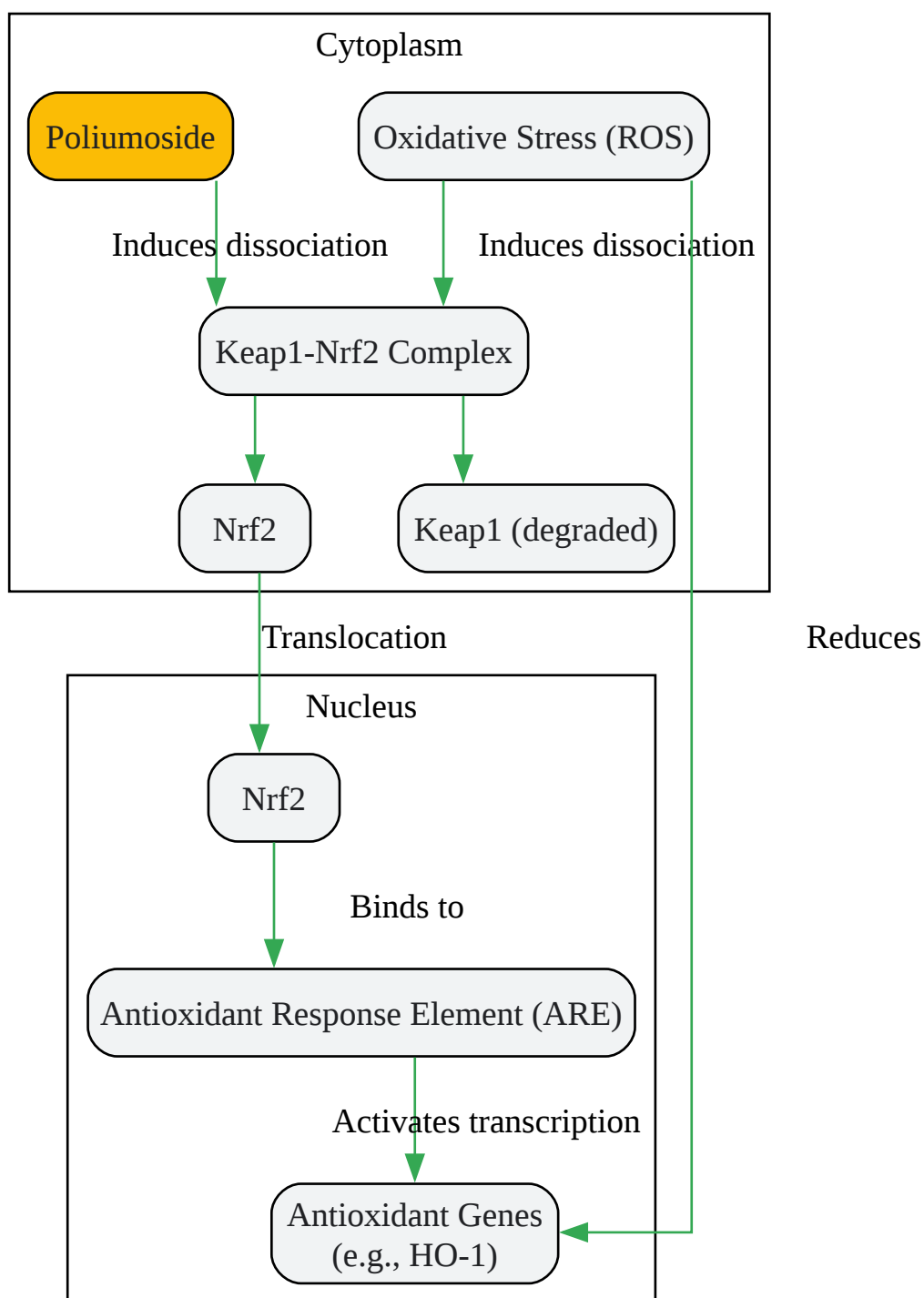
- Add an excess amount of **Poliumoside** to a glass vial.
- Add a known volume of the selected solvent to the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in an orbital shaker set at a constant temperature (e.g., 25°C or 37°C) and agitation speed.

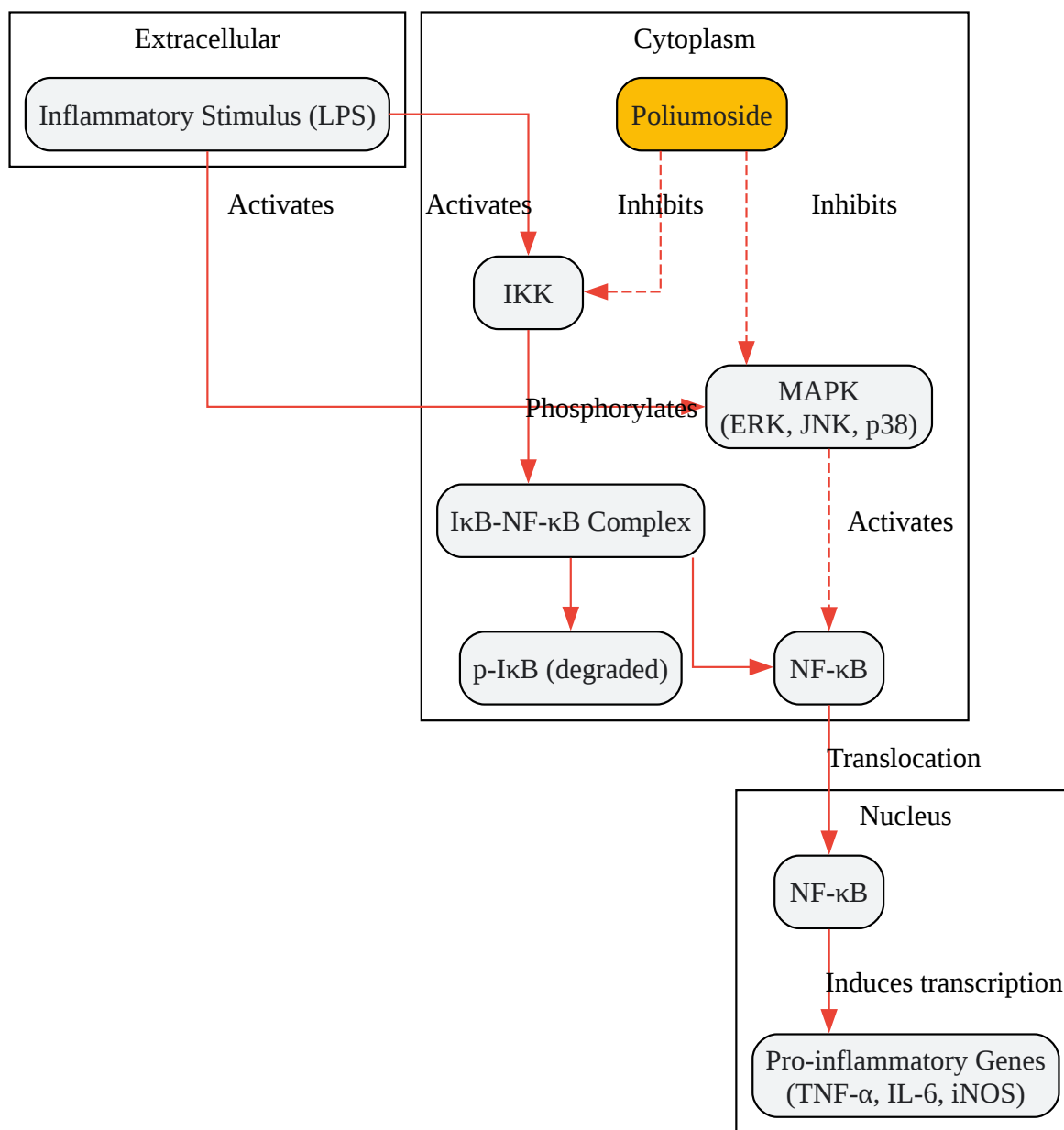
- Equilibrate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After equilibration, visually confirm the presence of undissolved solid.
- Centrifuge the vial at a high speed to separate the undissolved solid from the saturated solution.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantify the concentration of **Poliumoside** in the diluted sample using a validated analytical method (e.g., HPLC-UV).
- Calculate the solubility of **Poliumoside** in the solvent, taking into account the dilution factor.

Workflow for Shake-Flask Solubility Determination









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